

29-Hydroxyfriedelan-3-one: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 29-Hydroxyfriedelan-3-one

Cat. No.: B15594731

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the plant metabolite **29-hydroxyfriedelan-3-one**, a pentacyclic triterpenoid with emerging biological significance. This document covers its chemical properties, natural occurrence, biosynthesis, and known biological activities, with a focus on its potential as a therapeutic agent. Detailed experimental protocols and proposed signaling pathways are presented to facilitate further research and drug development efforts.

Chemical and Physical Properties

29-Hydroxyfriedelan-3-one is a pentacyclic triterpenoid belonging to the friedelane class.^[1] Its chemical structure is characterized by a friedelane backbone with a ketone group at the C-3 position and a hydroxyl group at the C-29 position.^[1]

Property	Value	Source
Molecular Formula	C ₃₀ H ₅₀ O ₂	[1]
Molecular Weight	442.7 g/mol	[1]
IUPAC Name	(4R,4aS,6aS,6aS,6bR,8aS,11R,12aR,14aS,14bS)-11-(hydroxymethyl)-4,4a,6a,6b,8a,11,14a-heptamethyl-2,4,5,6,6a,7,8,9,10,12,12a,13,14,14b-tetradecahydro-1H-picen-3-one	[1]
CAS Number	39903-21-4	[1]

Natural Sources and Ecological Role

29-Hydroxyfriedelan-3-one has been isolated from a variety of plant species, particularly within the Celastraceae family. Notable sources include:

- *Salacia grandifolia*[2]
- *Tripterygium hypoglaucum*[1]
- *Celastrus vulcanicola*[1]
- *Salacia chinensis*[1]

As a plant metabolite, **29-hydroxyfriedelan-3-one**, like other friedelane triterpenoids, is believed to play a role in the plant's defense mechanisms.[3] Triterpenoids are known for their anti-insect and antimicrobial properties, suggesting that **29-hydroxyfriedelan-3-one** may contribute to protecting the plant from herbivores and pathogens.[3][4]

Biosynthesis

The biosynthesis of **29-hydroxyfriedelan-3-one** begins with the cyclization of 2,3-oxidosqualene, a common precursor for triterpenoids. This cyclization is catalyzed by a specific oxidosqualene cyclase to form the friedelane skeleton, resulting in the direct precursor, friedelin

(friedelan-3-one).[5][6] Subsequently, a hydroxylation reaction occurs at the C-29 position, likely catalyzed by a cytochrome P450 monooxygenase, to yield **29-hydroxyfriedelan-3-one**.



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Figure 1: Proposed biosynthetic pathway of **29-Hydroxyfriedelan-3-one**.

Biological Activities and Therapeutic Potential

29-Hydroxyfriedelan-3-one has demonstrated a range of biological activities, highlighting its potential for drug development.

Anti-inflammatory Activity

One of the most significant reported activities of **29-hydroxyfriedelan-3-one** is its anti-inflammatory potential. It has been shown to inhibit human leukocyte elastase (HLE), a key enzyme involved in the inflammatory response.[7]

Assay	Target	Result	Concentration	Source
Human Leukocyte Elastase (HLE) Inhibition	HLE	37% of control activity	Not specified	[7]

The anti-inflammatory effects of the closely related precursor, friedelin, have been linked to the modulation of key signaling pathways such as NF-κB and AMPK-mTOR.[7][8] It is plausible that **29-hydroxyfriedelan-3-one** exerts its anti-inflammatory effects through similar mechanisms.

Cytotoxic and Antiviral Activities

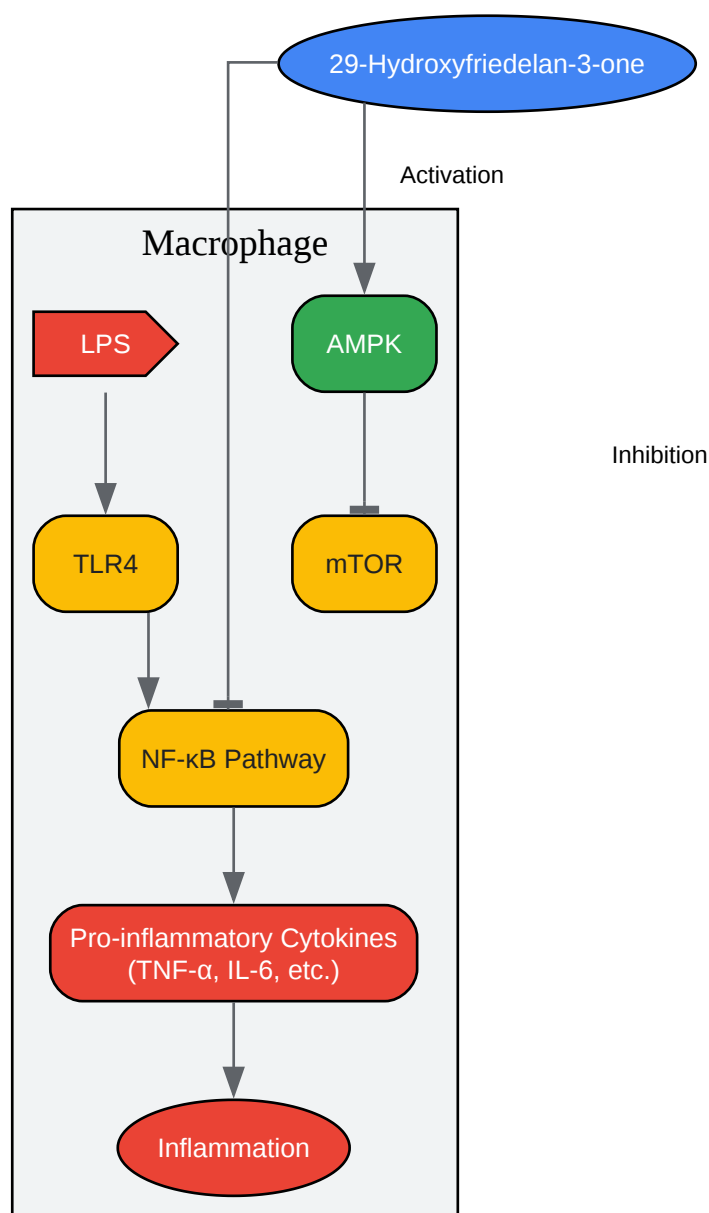
Studies on extracts containing **29-hydroxyfriedelan-3-one** and related friedelane triterpenes from *Salacia grandifolia* have been conducted to evaluate their cytotoxic and antiviral properties. While **29-hydroxyfriedelan-3-one** itself was found to have low cytotoxic activity

against leukemia cell lines, other related friedelanes showed moderate antiviral activity against a murine coronavirus.[2] This suggests that the friedelane skeleton is a promising scaffold for the development of antiviral agents.

Cell Line	Activity	IC ₅₀ (μM)	Source
THP-1 (human leukemia)	Cytotoxic	> 100 (low activity)	[2]
K-562 (human leukemia)	Cytotoxic	> 100 (low activity)	[2]

Proposed Signaling Pathway

Based on the known mechanisms of the related compound friedelin, a potential signaling pathway for the anti-inflammatory action of **29-hydroxyfriedelan-3-one** is proposed. This involves the inhibition of the NF-κB pathway and modulation of the AMPK-mTOR pathway, leading to a reduction in the production of pro-inflammatory mediators.



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Figure 2: Proposed anti-inflammatory signaling pathway.

Experimental Protocols

The following protocols are based on methodologies reported for the isolation and biological evaluation of **29-hydroxyfriedelan-3-one** and related compounds.

Isolation and Purification of 29-Hydroxyfriedelan-3-one from *Salacia grandifolia*

This protocol is adapted from the study by Pereira et al. (2024).[2]

1. Extraction:

- Dried and powdered leaves of *Salacia grandifolia* are subjected to maceration with hexane.
- The hexane extract is concentrated under reduced pressure.

2. Chromatographic Separation:

- The crude hexane extract is subjected to column chromatography on silica gel 60 (70–230 mesh).
- Elution is performed with a gradient of hexane and ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing the compound of interest are combined and subjected to further purification by column chromatography on silica gel 60 (230–400 mesh) using a hexane/ethyl acetate (8:2 v/v) solvent system to yield pure **29-hydroxyfriedelan-3-one**.

3. Structure Elucidation:

- The structure of the isolated compound is confirmed by spectroscopic methods, including ^1H NMR, ^{13}C NMR, and mass spectrometry, and by comparison with published data.

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"Plant_Material" [label="Dried, powdered leaves of\nSalacia grandifolia"]; "Extraction" [label="Maceration with Hexane"]; "Crude_Extract" [label="Crude Hexane Extract"]; "CC1" [label="Column Chromatography\n(Silica gel 70-230 mesh)\nHexane/EtOAc gradient"]; "Fractions" [label="Combined Fractions"]; "CC2" [label="Column Chromatography\n(Silica gel 230-400 mesh)\nHexane/EtOAc (8:2)"]; "Pure_Compound" [label="29-Hydroxyfriedelan-3-one", fillcolor="#34A853", fontcolor="#FFFFFF"];
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"Plant_Material" -> "Extraction"; "Extraction" -> "Crude_Extract"; "Crude_Extract" -> "CC1"; "CC1" -> "Fractions"; "Fractions" -> "CC2";
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"CC2" -> "Pure_Compound"; }
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"text-align: center; font-size: 12px;">Figure 3: Isolation workflow  
for 29-Hydroxyfriedelan-3-one.
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In Vitro Cytotoxicity Assay (MTT Assay)

This protocol is a general method for assessing cytotoxicity.

1. Cell Culture: * Human leukemia cell lines (e.g., THP-1, K-562) are maintained in an appropriate culture medium supplemented with fetal bovine serum and antibiotics. * Cells are incubated at 37°C in a humidified atmosphere with 5% CO₂.
2. Assay Procedure: * Cells are seeded in 96-well plates at a suitable density. * The test compound (**29-hydroxyfriedelan-3-one**) is dissolved in DMSO and diluted to various concentrations in the culture medium. * The cells are treated with the test compound for a specified period (e.g., 48 or 72 hours). * After incubation, MTT solution (0.5 mg/mL) is added to each well, and the plate is incubated for an additional 3-4 hours. * The medium is removed, and DMSO is added to dissolve the formazan crystals. * The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
3. Data Analysis: * The percentage of cell viability is calculated relative to the untreated control. * The IC₅₀ value (the concentration that inhibits 50% of cell growth) is determined from the dose-response curve.

Conclusion and Future Directions

29-Hydroxyfriedelan-3-one is a promising plant-derived metabolite with demonstrated anti-inflammatory activity and a potential scaffold for the development of other therapeutic agents. The low cytotoxicity of this compound is a favorable characteristic for further drug development.

Future research should focus on:

- Elucidating the precise molecular mechanisms underlying its anti-inflammatory effects, including the identification of its direct protein targets.
- Conducting a broader range of in vitro and in vivo studies to explore its therapeutic potential for various inflammatory diseases.
- Investigating the structure-activity relationships of the friedelane skeleton to design and synthesize more potent and selective analogs.
- Developing efficient and sustainable methods for the production of **29-hydroxyfriedelan-3-one**, either through optimized extraction from natural sources or through synthetic or semi-synthetic approaches.

This technical guide provides a solid foundation for researchers and drug development professionals to advance the scientific understanding and potential therapeutic applications of **29-hydroxyfriedelan-3-one**.

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